

Carzenide (4-Sulfamoylbenzoic Acid) Basic Information

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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For a technical support center, start by consolidating key physicochemical data, as these properties often underpin experimental challenges related to solubility, stability, and analysis.

Table 1: Physicochemical Profile of Carzenide

Property	Value / Description	Relevance for Experimentation
CAS Number	138-41-0 [1] [2] [3]	Substance identification and sourcing
Molecular Formula	$C_7H_7NO_4S$ [1] [2] [3]	Calculation of molar masses for solution preparation
Molecular Weight	201.20 g/mol [2] [3]	
Appearance	White to off-white crystalline powder [1] [4]	Initial visual assessment of compound state
Melting Point	285-295 °C [4]	Purity indicator; high melting point suggests high purity
LogP	0.5 [2] [3]	Predicts lipophilicity and membrane permeability

Property	Value / Description	Relevance for Experimentation
pKa (Estimated)	Multiple ionizable groups (carboxylic acid, sulfonamide) [1]	Critical for solubility and buffer system selection

Suggested Technical FAQ & Troubleshooting Guide

While explicit troubleshooting data is unavailable, the following guide infers potential issues and solutions from **Carzenide's** known properties.

Table 2: Common Experimental Challenges & Proposed Solutions

Category	Potential Challenge	Proposed Solution / Guidance
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| **Solubility** | Low solubility in aqueous buffers [1] [4] | - **For stock solutions:** Use DMSO (solubility ~100 mg/mL) [4].

- **For aqueous dilution:** Pre-warm buffers or use a small amount of aqueous sodium hydroxide to facilitate dissolution [1]. | | **Solubility** | Precipitation upon dilution from DMSO stock into aqueous media | - Ensure co-solvents are added sequentially (e.g., DMSO stock to SBE- β -CD solution, then to saline) [4].
- Use solubilizing agents like 20% SBE- β -CD in saline [4]. | | **Analysis (HPLC)** | Poor peak shape or retention | - **Column:** Use a reverse-phase column with low silanol activity (e.g., Newcrom R1) [3].
- **Mobile Phase:** Acetonitrile/Water with acid modifier (e.g., Phosphoric acid; use Formic acid for MS compatibility) [3]. | | **Stability** | Chemical degradation during storage | - **Long-term:** Store powder at -20°C [4].
- **In-solvent:** Store DMSO stock solutions at -80°C; avoid repeated freeze-thaw cycles [4]. | | **Safety** | Handling and irritation | Wear appropriate personal protective equipment (PPE) as the compound may cause skin and eye irritation [1] [2]. |

Example Experimental Protocol: Analytical HPLC Method

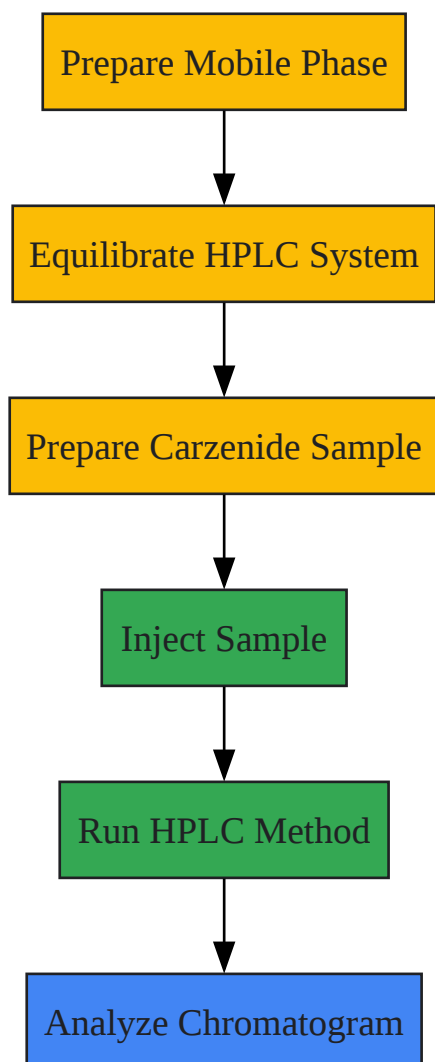
This detailed protocol from search results can be a template for providing specific methodological support [3].

Application: Analysis of **Carzenide** by Reverse-Phase (RP) HPLC. **Goal:** Purity check, pharmacokinetic studies, or preparative isolation of impurities.

Method Details:

- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity) [3].
- **Mobile Phase:** Acetonitrile (MeCN) / Water / Phosphoric Acid [3].
 - *For Mass Spectrometry (MS) compatibility, replace Phosphoric Acid with Formic Acid.*
- **Particle Size:** 3 μm particles are available for faster UPLC applications [3].
- **Scalability:** The method is scalable for preparative purification [3].

This workflow visualizes the key steps for analyzing **Carzenide** using the provided HPLC method:



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References

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